

lactamide thermodynamic properties melting point

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Compound Focus: Lactamide

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Melting Point of Lactamide

The key quantitative data for **lactamide** is its melting point, which is documented in the literature.

Property	Value
Melting Point	73 to 76 °C (163 to 169 °F; 346 to 349 K) [1]

Lactamide is an amide derived from lactic acid and is described as a white crystalline solid [1].

Experimental Determination of Melting Point

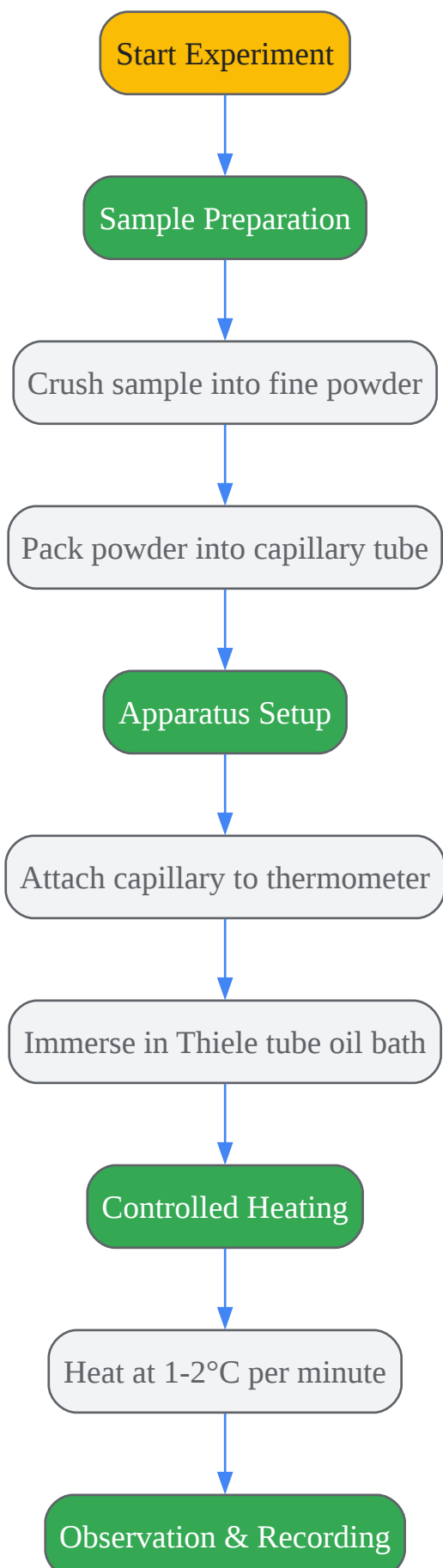
For researchers needing to determine the melting point of a similar compound, here are detailed methodologies for two standard laboratory techniques.

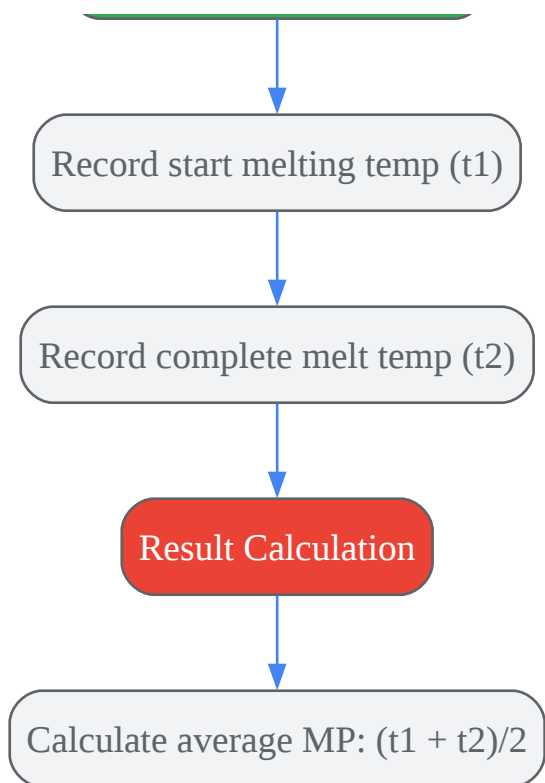
Thiele Tube Method

The **Thiele tube** is a classic glassware designed to contain heating oil and distribute heat evenly via convection [2].

- **Materials Required:** Iron stand, thermometer, tripod stand, beaker, clamp, kerosene burner, capillary tube (9 to 10 cm long and 0.5 to 2 mm diameter), spatula, and paraffin oil [3].
- **Sample Preparation:** The solid sample must be **finely powdered and dry** [3] [2]. One end of the capillary tube is sealed by heating. The open end is used to scoop up the powdered compound, filling the tube to a height of about 1-2 cm. The sample is packed by gently tapping the tube [3].
- **Setup:** The capillary tube is attached to a thermometer using a thread. This assembly is then clamped and immersed in the oil bath of the Thiele tube, ensuring the rubber band (if used) does not contact the oil [3] [2].
- **Heating and Observation:** The side arm of the Thiele tube is heated gently with a burner. The rate of heating must be carefully controlled, especially near the anticipated melting point, to a **slow rate of 1 to 2 °C per minute** [2]. The temperature at which the sample begins to melt (initial phase, t_1) and the temperature at which it completely liquefies (final temperature, t_2) are recorded [3].
- **Calculation:** The melting point is reported as the average of the two recorded temperatures: $\left(\frac{t_1^{\circ}\text{C} + t_2^{\circ}\text{C}}{2}\right)$ [3].

This experimental workflow can be visualized as follows:





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Experimental workflow for melting point determination using the Thiele tube method.

MelTemp Apparatus

The **MelTemp apparatus** is a more modern, dedicated instrument that simplifies the process [2].

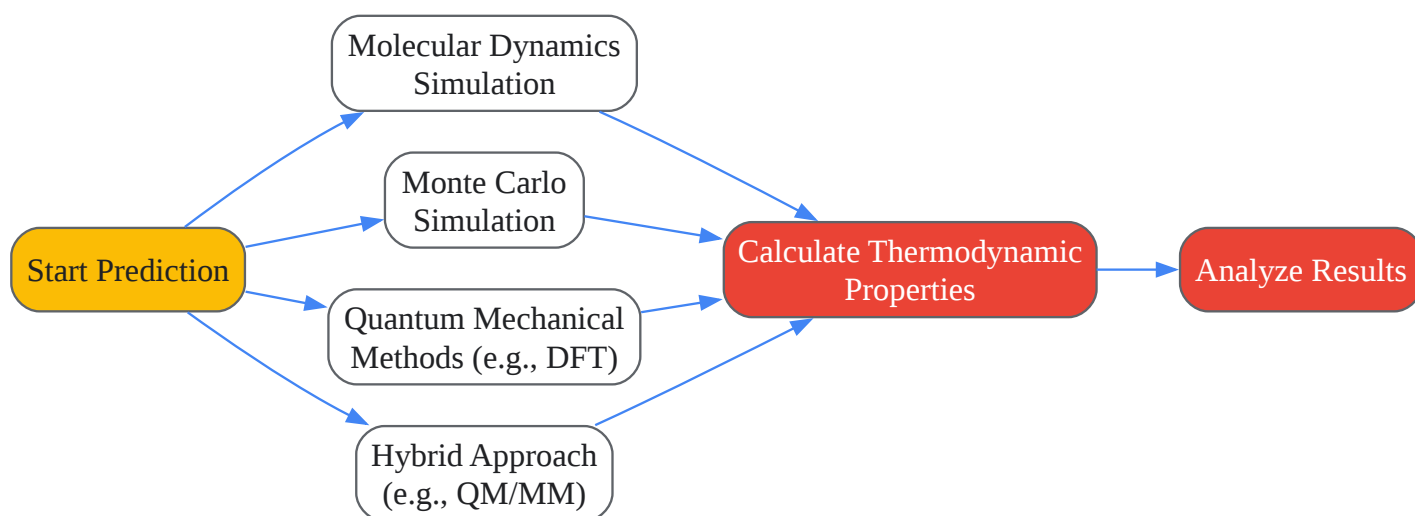
- **Setup:** The thermometer is inserted into its well in the unit. The filled capillary tube is inserted into one of the three channels at the front of the thermometer tube [2].
- **Operation:** After switching on the power, the heating rate is controlled using the black heating knob. The sample is observed through the eyepiece, with the eye about 15 cm from the lens [2].
- **Observation and Best Practices:** The same two temperatures (start and complete melt) are recorded. Key tips for accuracy include [2]:
 - Always use a **fresh sample** and a **clean, new capillary tube**.
 - **Never re-melt a sample**, as decomposition can occur.
 - Control heating slowly for precise readings.

Theoretical and Computational Prediction of Melting Points

While direct data for **lactamide** is unavailable, current research explores methods for predicting melting points, which could be applied.

Computational chemistry connects microscopic particle behavior to macroscopic properties using statistical mechanics. The partition function is central to calculating thermodynamic properties like internal energy and entropy [4].

Different computational methods can be used for prediction, as shown in the workflow below:



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Specific models have been developed for molecular crystals. One study created two models [5]:

- **Model 1:** Uses calculated parameters like lattice energy and crystal density. It can be highly accurate for specific families of compounds but requires separate calibration for each family.
- **Model 2:** A more universal model that uses only tabulated data and no quantum-chemical calculations, making it suitable for a fast, coarse estimation.

Emerging trends involve using **autonomous, physics-informed learning algorithms** that run coexistence simulations and use AI to make decisions on simulation parameters, progressively reducing predictive

uncertainty [6].

Guidance for Further Research

The available data provides a starting point, but a comprehensive whitepaper will require deeper investigation. I suggest you:

- **Consult specialized databases:** Search for **lactamide** on platforms like SciFinder, Reaxys, or the NIST Chemistry WebBook, which often contain more extensive thermodynamic data.
- **Explore computational modeling:** You could use the methodologies mentioned to calculate the thermodynamic profile of **lactamide**, as experimental data seems scarce.
- **Review related compounds:** Studying the properties of structurally similar amides (like acetamide or propionamide) may provide valuable insights through comparative analysis.

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